

4-tert-Butyl-2-methylthiazole safety and handling precautions

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Compound of Interest

Compound Name: 4-tert-Butyl-2-methylthiazole

Cat. No.: B103288

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An In-depth Technical Guide to the Safety and Handling of **4-tert-Butyl-2-methylthiazole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-tert-Butyl-2-methylthiazole** (CAS No. 15679-11-5). The following sections detail the hazards, protective measures, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-tert-Butyl-2-methylthiazole** is presented in Table 1. This information is critical for understanding the behavior of the chemical under various laboratory conditions.

Table 1: Physical and Chemical Properties of **4-tert-Butyl-2-methylthiazole**

Property	Value	Reference
Molecular Formula	C8H13NS	[1] [2] [3] [4]
Molecular Weight	155.26 g/mol	[2] [3] [4]
Appearance	Light yellow liquid	[5]
Odor	Organic	[5]
Boiling Point	108 °C	[2]
Density	1.001 g/cm ³	[2]
Melting Point	Not Available	[2]

Hazard Identification and Classification

4-tert-Butyl-2-methylthiazole is classified as a hazardous substance. A summary of its hazard statements and precautionary measures is provided in Table 2.

Table 2: Hazard Classification and Precautionary Statements

Category	Code	Statement	Reference
Hazard Statements	H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]	
H335	May cause respiratory irritation	[1]	
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection	[1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water	[1]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[1]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[1]	
P312	Call a POISON CENTER or doctor if you feel unwell	[1] [5]	
P332 + P313	If skin irritation occurs: Get medical advice/attention	[1]	

P337 + P313	If eye irritation persists: Get medical advice/attention	[1]
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Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **4-tert-Butyl-2-methylthiazole**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[1]
- Ensure adequate ventilation in the work area.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not ingest or inhale the substance.[1]
- Practice good industrial hygiene: wash hands before breaks and after work, and do not eat, drink, or smoke in handling areas.[1]
- Remove and wash contaminated clothing before reuse.[1]

Storage:

- Keep the container tightly closed.[1]
- Store in a dry and well-ventilated place.[1]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-tert-Butyl-2-methylthiazole**:

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or goggles	EN166 (EU) or NIOSH (US) approved
Skin/Hands	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves before use
Body	Long-sleeved clothing	N/A
Respiratory	Use in a well-ventilated area. If needed, use a respirator with an appropriate filter.	Follow local and national regulations

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Table 4: First Aid Measures for **4-tert-Butyl-2-methylthiazole** Exposure

Exposure Route	First Aid Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards.	[1]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam. Water mist can be used to cool closed containers.[6]

Specific Hazards:

- Combustible material.[6]
- Containers may explode when heated.[6]
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6][7]

Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand and full protective gear.[6]

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment.

Environmental Precautions:

- Should not be released into the environment.

Methods for Containment and Cleaning Up:

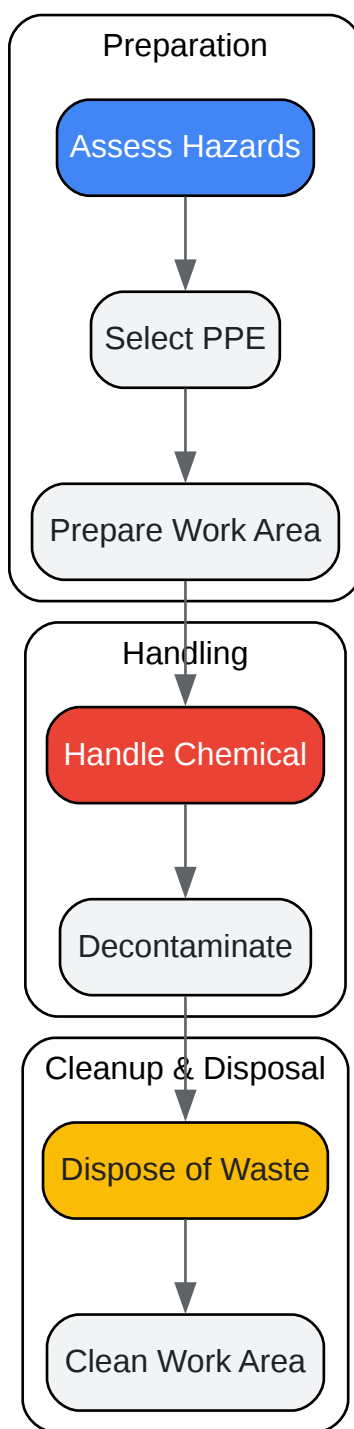
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Keep in suitable, closed containers for disposal.[8]

- Remove all sources of ignition.[8]
- Use spark-proof tools and explosion-proof equipment.[8]

Experimental Protocols and Signaling Pathways

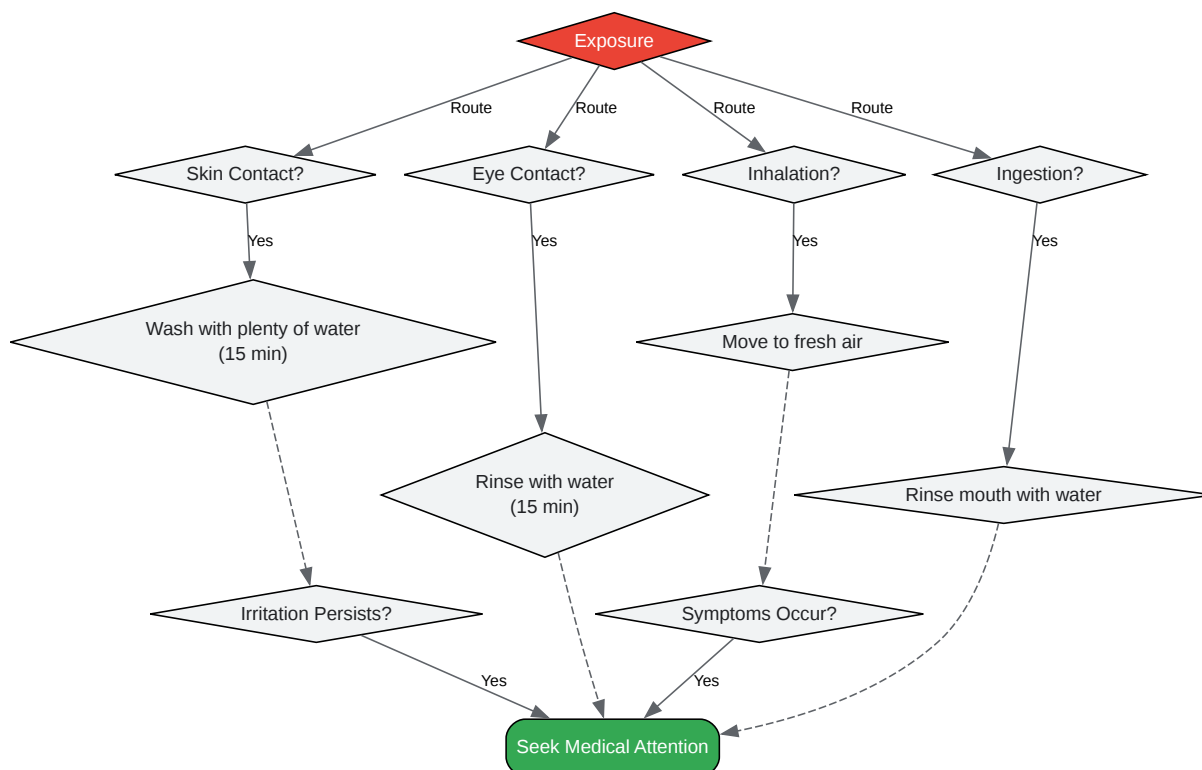
The available safety data sheets do not cite specific experimental studies or describe signaling pathways related to the toxicology of **4-tert-Butyl-2-methylthiazole**. Therefore, detailed methodologies for key experiments and diagrams of signaling pathways cannot be provided.

The following diagrams illustrate general safety workflows.



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Caption: General Laboratory Safety Workflow for Handling Hazardous Chemicals.



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Caption: First-Aid Decision Tree for Exposure to **4-tert-Butyl-2-methylthiazole**.

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